

Technical Guide: Physicochemical Properties of 1-Myristin-2-Olein-3-Butyrin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Myristin-2-Olein-3-Butyrin

Cat. No.: B3026222

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Myristin-2-Olein-3-Butyrin, also known as 1-myristoyl-2-oleoyl-3-butyryl-rac-glycerol, is a mixed triacylglycerol (TAG) containing myristic acid (a saturated fatty acid), oleic acid (a monounsaturated fatty acid), and butyric acid (a short-chain fatty acid) esterified to a glycerol backbone. This specific arrangement of fatty acids gives it unique physical and chemical properties. Notably, this triglyceride has been identified as a component of human breast milk, suggesting its potential role in infant nutrition and development.^{[1][2]} This guide provides a summary of its known physical properties, a detailed experimental protocol for its characterization, and a visual representation of the analytical workflow.

Core Physical Properties

While specific experimental values for all physical properties of **1-Myristin-2-Olein-3-Butyrin** are not readily available in the public domain, the following table summarizes the known information and general properties of mixed triglycerides.^{[3][4][5][6]}

Property	Value / Description	Source
Chemical Name	1-Myristoyl-2-Oleoyl-3-Butyryl-rac-glycerol	-
Synonyms	1-Myristin-2-Olein-3-Butyrin, TG(14:0/18:1/4:0)	[2][7]
CAS Number	1122578-93-1	[2][7]
Molecular Formula	C ₃₉ H ₇₂ O ₆	[2]
Molecular Weight	637.0 g/mol	[2]
Physical State	Liquid at room temperature.	[2]
Solubility	Slightly soluble in chloroform and methanol. Generally insoluble in water and soluble in nonpolar organic solvents. [2][4]	-
Purity	Commercially available at >98% purity.	[2]
Melting Point	Not specifically reported. As a mixed triglyceride containing both long-chain saturated and unsaturated fatty acids, as well as a short-chain fatty acid, it is expected to have a low melting point.[4]	-
Boiling Point	Not specifically reported. Expected to be high due to its high molecular weight, and decomposition may occur at atmospheric pressure.	-
Density	Not specifically reported. The density of triglycerides	-

generally ranges from 0.9 to
0.95 g/cm³.[\[5\]](#)

Refractive Index

Not specifically reported.

-

Experimental Protocols

The characterization and quantification of specific triglycerides like **1-Myristin-2-Olein-3-Butyrin**, especially from a complex matrix such as human milk, typically involves sophisticated analytical techniques. High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS) is a powerful and commonly employed method.

Protocol: Identification and Quantification of 1-Myristin-2-Olein-3-Butyrin in a Biological Matrix via HPLC-MS/MS

This protocol is a representative example based on established methodologies for triglyceride analysis.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

1. Sample Preparation and Lipid Extraction:

- Objective: To extract total lipids from the biological matrix (e.g., human milk) while minimizing degradation.
- Procedure:
 - A known volume or weight of the sample is homogenized.
 - Lipid extraction is performed using a modified Bligh-Dyer or Folch method, which employs a chloroform/methanol/water solvent system to partition lipids into an organic phase.
 - The organic phase, containing the lipids, is collected, and the solvent is evaporated under a stream of nitrogen to prevent oxidation.
 - The dried lipid extract is reconstituted in a suitable solvent for HPLC analysis, such as isopropanol/acetonitrile/water.

2. HPLC Separation:

- Objective: To separate the different lipid classes and individual triglyceride species based on their polarity.
- Instrumentation: A high-performance liquid chromatography system equipped with a C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient elution is typically employed, starting with a more polar solvent mixture (e.g., acetonitrile/water with additives like ammonium formate) and gradually increasing the proportion of a less polar solvent (e.g., isopropanol). This allows for the separation of a wide range of lipid species.
- Flow Rate: A typical flow rate is around 0.2-0.5 mL/min.[\[9\]](#)
- Column Temperature: The column is maintained at a constant temperature (e.g., 40-50°C) to ensure reproducible retention times.

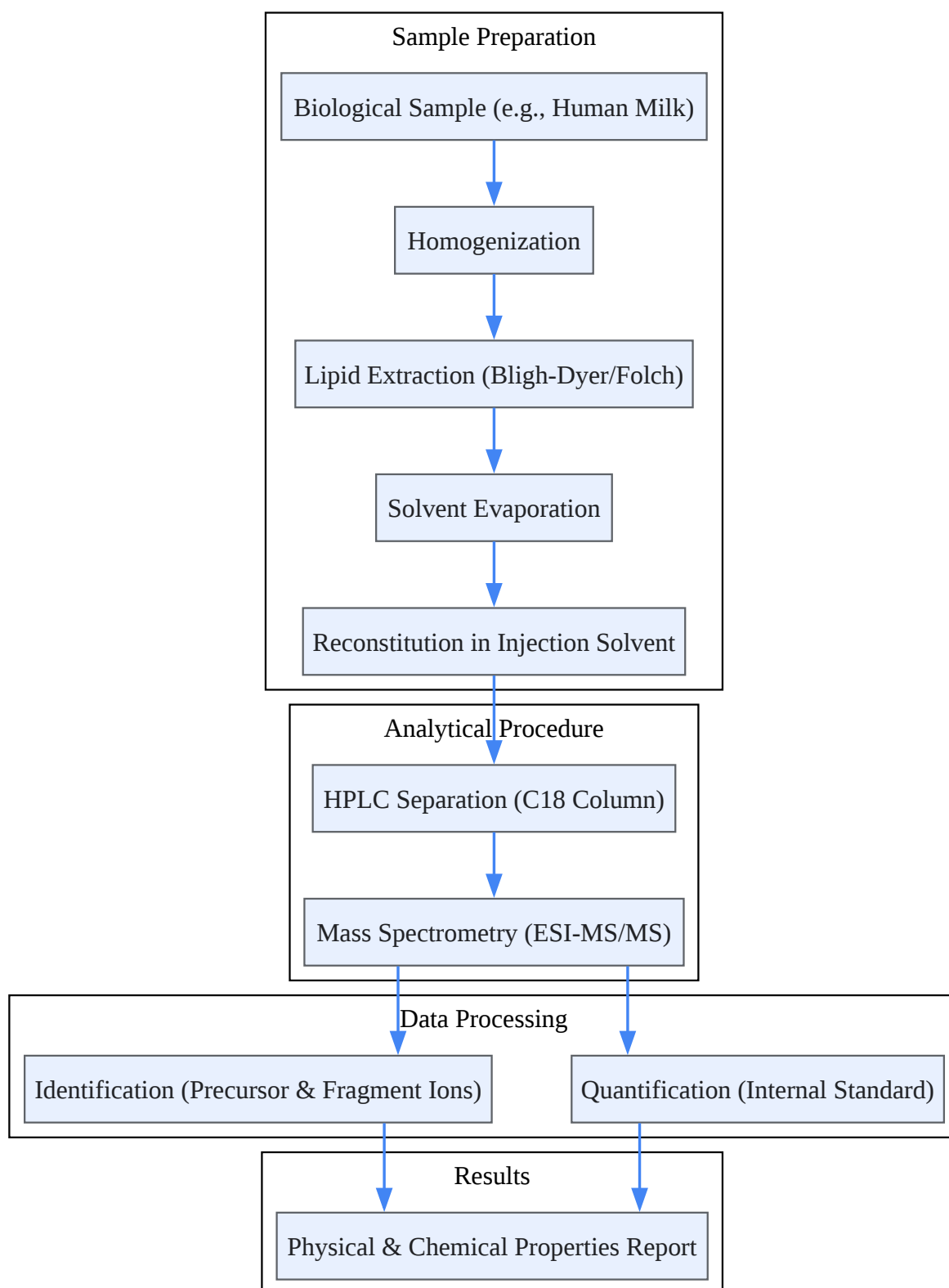
3. Mass Spectrometry Detection and Identification:

- Objective: To detect, identify, and quantify the separated triglyceride molecules.
- Instrumentation: A tandem mass spectrometer (MS/MS), such as a quadrupole time-of-flight (Q-TOF) or a triple quadrupole (QQQ) instrument, is coupled to the HPLC system.
- Ionization: Electrospray ionization (ESI) in the positive ion mode is commonly used for the analysis of triglycerides.
- Identification:
 - Full Scan MS: The instrument scans a wide mass-to-charge (m/z) range to detect all ionized molecules eluting from the HPLC column. The precursor ion corresponding to the $[M+NH_4]^+$ or $[M+Na]^+$ adduct of **1-Myristin-2-Olein-3-Butyrin** ($C_{39}H_{72}O_6$, MW=637.0) is identified.
 - Tandem MS (MS/MS): The precursor ion is isolated and fragmented. The resulting fragment ions are characteristic of the fatty acid composition. For **1-Myristin-2-Olein-3-Butyrin**, characteristic neutral losses of myristic, oleic, and butyric acids would be observed, confirming its identity.

- Quantification: Quantification can be achieved by comparing the peak area of the target molecule to that of an internal standard (a non-naturally occurring triglyceride with a known concentration).

Mandatory Visualizations

Experimental Workflow for Triglyceride Analysis



[Click to download full resolution via product page](#)

Caption: Workflow for the analysis of **1-Myristin-2-Olein-3-Butyryn**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A novel method for the synthesis of symmetrical triacylglycerols by enzymatic transesterification - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 1-Myristoyl-2-Oleoyl-3-Butyryl-rac-glycerol | CAS 1122578-93-1 | Cayman Chemical | Biomol.com [biomol.com]
- 3. brainkart.com [brainkart.com]
- 4. fiveable.me [fiveable.me]
- 5. Triglyceride - Wikipedia [en.wikipedia.org]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. caymanchem.com [caymanchem.com]
- 8. Research Portal [bia.unibz.it]
- 9. d-nb.info [d-nb.info]
- 10. Progress in triacylglycerol isomer detection in milk lipids - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Frontiers | Quantification of phospholipids and glycerides in human milk using ultra-performance liquid chromatography with quadrupole-time-of-flight mass spectrometry [frontiersin.org]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1-Myristin-2-Olein-3-Butyryn]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3026222#1-myristin-2-olein-3-butyryn-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com